

The Thermal Stability of Azacyclotridecan-2-one: A Technical Guide

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Compound of Interest

Compound Name: Azacyclotridecan-2-one

Cat. No.: B7770625

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Introduction

Azacyclotridecan-2-one, more commonly known as laurinlactam or laurolactam, is a macrocyclic lactam of significant industrial importance. It serves as the primary monomer for the production of Polyamide 12 (Nylon-12), a high-performance thermoplastic renowned for its excellent mechanical properties, low moisture absorption, and chemical resistance. These characteristics make Nylon-12 and its copolymers valuable in a range of demanding applications, from automotive and electronics to the coating of medical devices. For researchers, scientists, and drug development professionals, a thorough understanding of the thermal stability of **azacyclotridecan-2-one** is crucial for its proper handling, processing, and application in the synthesis of advanced materials. This technical guide provides an in-depth analysis of the thermal properties of **azacyclotridecan-2-one**, detailed experimental protocols for its thermal analysis, and an exploration of its role in synthetic chemistry, including in contexts relevant to pharmaceutical development.

Thermal Properties of Azacyclotridecan-2-one

The thermal stability of a compound is a critical parameter that dictates its processing window and application limits. For **azacyclotridecan-2-one**, the key thermal properties are its melting point, boiling point, flash point, and decomposition temperature. These properties are summarized in the table below.

Property	Value
Melting Point	150-153 °C
Boiling Point	314.9 - 348 °C at 1013 hPa
Flash Point	192 - 195 °C (closed cup)
Autoignition Temperature	320 - 330 °C
Decomposition Products	Carbon oxides, Nitrogen oxides

Table 1: Key Thermal Properties of **Azacyclotridecan-2-one**

Azacyclotridecan-2-one is a crystalline solid at room temperature and is stable under recommended storage and handling temperatures.^[1] Its relatively high boiling point and flash point indicate low volatility and a good safety profile for handling at elevated temperatures below its decomposition range. The autoignition temperature suggests that the onset of significant thermal decomposition occurs above 320 °C.

Experimental Protocols for Thermal Analysis

The thermal properties of **azacyclotridecan-2-one** are typically determined using techniques such as Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA). These methods provide quantitative data on the material's response to controlled heating.

Differential Scanning Calorimetry (DSC)

DSC is used to measure the heat flow into or out of a sample as it is heated, cooled, or held at a constant temperature.^[2] It is an invaluable tool for determining melting point, crystallization temperature, and heat of fusion.

Methodology:

- **Sample Preparation:** A small amount of **azacyclotridecan-2-one** (typically 5-15 mg) is accurately weighed into an aluminum DSC pan. The pan is then hermetically sealed.
- **Instrument Setup:** The DSC instrument is calibrated using a standard material with a known melting point, such as indium. An empty, sealed aluminum pan is used as a reference.

- **Experimental Conditions:** The sample and reference pans are placed in the DSC cell. The system is purged with an inert gas, such as nitrogen, at a constant flow rate (e.g., 35 mL/min) to prevent oxidation.
- **Thermal Program:** A typical DSC experiment involves heating the sample at a controlled rate, for example, 5 or 10 °C/min, over a temperature range that encompasses the expected thermal transitions (e.g., from 50 °C to 300 °C).[3]
- **Data Analysis:** The DSC thermogram plots heat flow against temperature. The melting point is determined from the peak of the endothermic melting transition. The area under the peak can be integrated to calculate the enthalpy of fusion.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere.[4] This technique is used to determine the thermal stability and decomposition temperature of a material.

Methodology:

- **Sample Preparation:** A small, representative sample of **azacyclotridecan-2-one** is placed in a tared TGA pan, which is typically made of a thermally stable material like platinum or alumina.
- **Instrument Setup:** The TGA instrument, which includes a high-precision balance and a furnace, is calibrated for both mass and temperature.
- **Experimental Conditions:** The sample is placed on the balance within the furnace. The furnace is purged with a controlled atmosphere, which can be inert (e.g., nitrogen) to study thermal decomposition or reactive (e.g., air or oxygen) to study oxidative stability.
- **Thermal Program:** The sample is heated at a constant rate (e.g., 10 K/min) over a wide temperature range (e.g., from ambient to 600 °C) to ensure complete decomposition.[5]
- **Data Analysis:** The TGA curve plots the percentage of mass loss versus temperature. The onset of decomposition is identified as the temperature at which a significant mass loss

begins. The derivative of the TGA curve (DTG) can be plotted to identify the temperatures of maximum decomposition rates.

Role in Synthesis and Drug Development

While **azacyclotridecan-2-one** is not typically used as an active pharmaceutical ingredient (API), its unique chemical structure makes it a valuable building block in organic synthesis and materials science, with some applications relevant to the pharmaceutical industry.

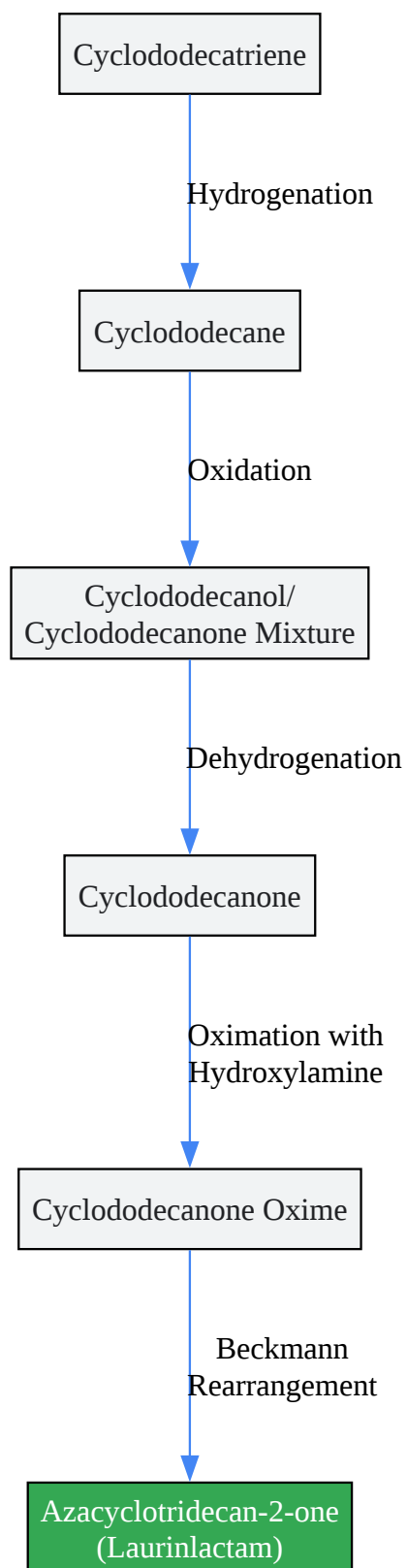
Its primary role is as the monomer for Nylon-12. The biocompatibility of polyamides has led to their use in medical devices. Furthermore, copolymers of laurinlactam and ϵ -caprolactam (Polyamide 6/12) are being explored for potential applications in drug delivery systems due to their tunable properties.^[6]

In the realm of medicinal chemistry, **azacyclotridecan-2-one** can be used as a starting material for the synthesis of more complex molecules. For instance, it has been used in the synthesis of a molecule reported to act as a Calcium Channel Blocker.^[1] The ring-opening of laurinlactam provides a linear 12-aminododecanoic acid derivative, a bifunctional molecule that can be further modified to create compounds with desired lipophilicity and chain length for biological activity.^[7]

Mandatory Visualizations

Synthesis of Azacyclotridecan-2-one

The industrial synthesis of **azacyclotridecan-2-one** is a multi-step process that typically starts from cyclododecatriene. The following diagram illustrates the key transformations involved.

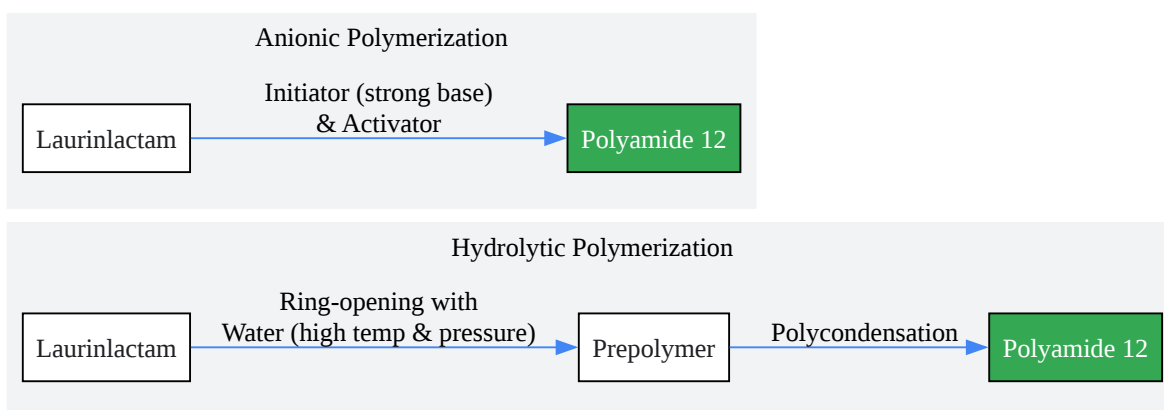


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Synthesis of **Azacyclotridecan-2-one**.

Polymerization of Azacyclotridecan-2-one to Polyamide 12 (Nylon-12)

Azacyclotridecan-2-one undergoes ring-opening polymerization to form Polyamide 12. The two primary industrial methods are hydrolytic and anionic polymerization.

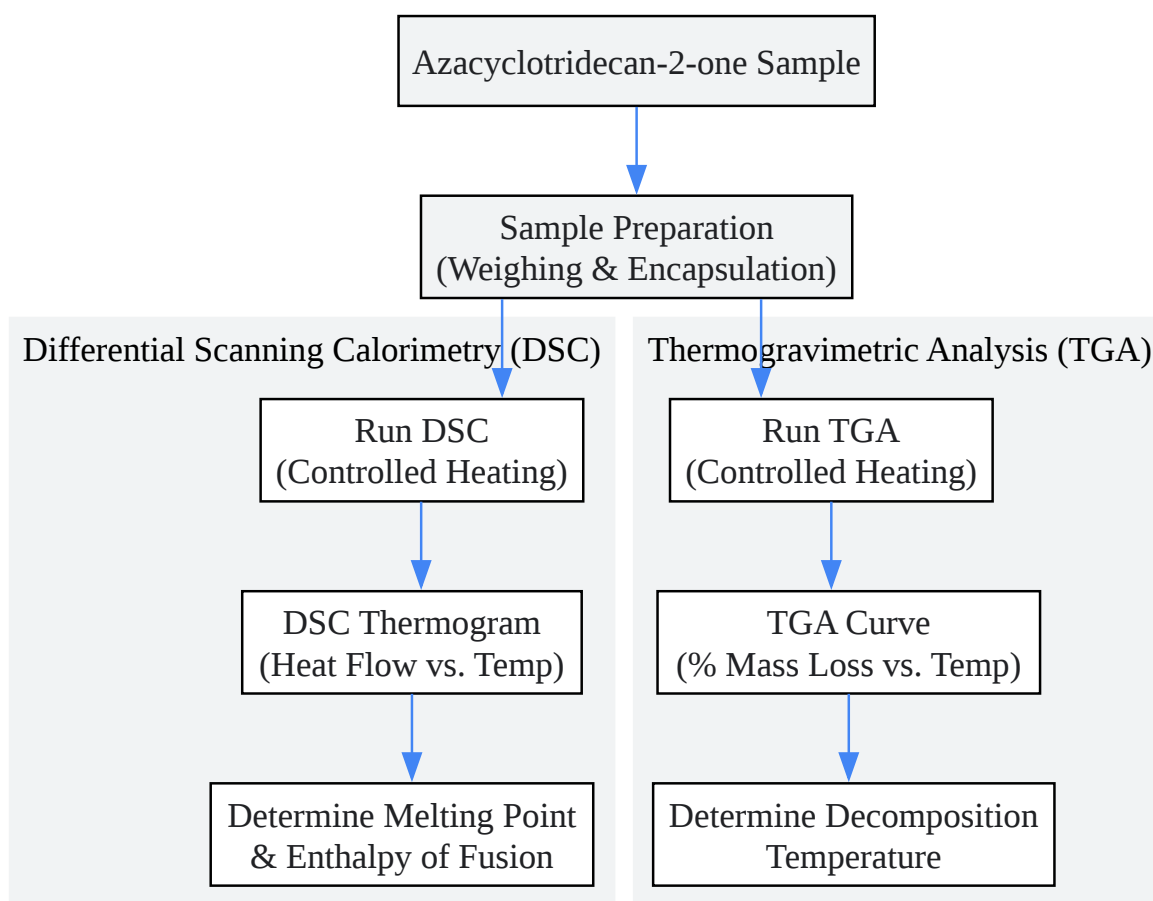


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Routes to Polyamide 12 from Laurinlactam.

Experimental Workflow for Thermal Analysis

A generalized workflow for the thermal analysis of **azacyclotridecan-2-one** using DSC and TGA is presented below.



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Workflow for Thermal Analysis.

Conclusion

Azacyclotridecan-2-one is a thermally stable compound with a well-defined processing window. Its primary application lies in the synthesis of Polyamide 12 and its copolymers. While not a direct therapeutic agent, its role as a versatile synthetic building block and a monomer for biocompatible polymers provides avenues for its use in projects related to drug delivery and the synthesis of complex organic molecules. The thermal analysis techniques of DSC and TGA are essential for characterizing its properties and ensuring its effective use in both research and industrial settings. This guide provides the foundational knowledge required for professionals working with this important macrocyclic lactam.

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